

Ethacure 300 chemical structure and properties

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Compound of Interest

Compound Name: Ethacure 300

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An In-depth Technical Guide to **Ethacure 300**: Chemical Structure, Properties, and Experimental Protocols

Introduction

Ethacure 300 is a liquid aromatic diamine curative widely utilized in the polyurethane and polyurea industries.[1][2] Its chemical name is dimethylthiotoluenediamine (DMTDA), and it is typically a mixture of 3,5-dimethylthio-2,4-toluenediamine and 3,5-dimethylthio-2,6-toluenediamine isomers.[3] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and relevant experimental methodologies for researchers, scientists, and professionals in drug development and material science. **Ethacure 300** is noted for its utility as a chain extender in the synthesis of polyurethane and polyurea elastomers, offering a slower reaction profile compared to other diamines, which can be advantageous for processing.[4][5]

Chemical Structure

Ethacure 300 is primarily composed of two isomers of dimethylthiotoluenediamine. The presence of methylthio groups and the positions of the amine groups on the toluene ring are key structural features that dictate its reactivity and the ultimate properties of the polymers it is used to create.

- Chemical Name: A mixture of 1,3-Benzenediamine, 4-methyl-2,6-bis(methylthio)- and 1,3-Benzenediamine, 2-methyl-4,6-bis(methylthio)-[6]
- CAS Number: 106264-79-3[1]

- Molecular Formula: $C_9H_{14}N_2S_2$ [7]
- Molecular Weight: Approximately 214.35 g/mol [8]

The chemical structures of the main isomers are depicted below:

Caption: Chemical structures of the primary isomers of **Ethacure 300**.

Physicochemical Properties

The physical and chemical properties of **Ethacure 300** are summarized in the table below. These properties are crucial for determining its suitability for various applications and for optimizing processing conditions.

Property	Value	Units
Appearance	Clear to light amber, low viscosity liquid	-
Equivalent Weight	107	g/eq
Specific Gravity @ 20°C (68°F)	1.208	-
Viscosity @ 25°C (77°F)	420	cP
Boiling Point	353	°C
Flash Point (Pensky-Martens Closed Cup)	176	°C
Moisture Content	< 0.10	%
Amine Value	525-535	mg KOH/g

Experimental Protocols

The following are detailed methodologies for determining the key properties of **Ethacure 300**, based on standard testing protocols.

Specific Gravity (based on ASTM D792)

This method determines the specific gravity of a liquid by displacement.[\[9\]](#)[\[10\]](#)

- Apparatus: A balance equipped with a suspension hook, a beaker for the immersion fluid (typically water), and a sample holder.
- Procedure: a. A sample of **Ethacure 300** of a known mass is weighed in air.[\[10\]](#) b. The sample is then immersed in a liquid of known density (e.g., distilled water) at a controlled temperature (e.g., 23°C), and its apparent mass is determined.[\[10\]](#)[\[11\]](#) c. The specific gravity is calculated as the ratio of the mass of the sample in air to the difference between its mass in air and its apparent mass in the immersion liquid.[\[7\]](#)

Viscosity (based on ASTM D445 and ASTM D2196)

The viscosity of **Ethacure 300** can be determined using a rotational viscometer.[\[12\]](#)[\[13\]](#)

- Apparatus: A rotational viscometer (e.g., Brookfield type) with appropriate spindles.[\[14\]](#)
- Procedure: a. The sample is brought to a constant temperature (e.g., 25°C) in a temperature-controlled bath. b. The appropriate spindle is selected and immersed in the sample to the specified depth. c. The viscometer is operated at a series of specified rotational speeds, and the torque reading is recorded for each speed.[\[15\]](#) d. The apparent viscosity in centipoise (cP) is calculated from the torque reading, the spindle geometry, and the rotational speed.[\[14\]](#)

Flash Point (based on ASTM D92)

This method determines the lowest temperature at which the vapors of the liquid will ignite.[\[16\]](#)

- Apparatus: Cleveland Open Cup (COC) apparatus.[\[16\]](#)[\[17\]](#)
- Procedure: a. A sample of **Ethacure 300** is placed in the test cup of the COC apparatus.[\[18\]](#) b. The sample is heated at a slow, constant rate.[\[18\]](#)[\[19\]](#) c. A small test flame is passed across the surface of the liquid at regular intervals.[\[19\]](#) d. The flash point is the lowest temperature at which the application of the test flame causes the vapors above the liquid to ignite.[\[17\]](#)[\[18\]](#)

Boiling Point (based on ASTM D1120)

This method determines the temperature at which the liquid boils at atmospheric pressure.[20]
[21]

- Apparatus: A boiling flask, a condenser, a thermometer, and a heat source.[22]
- Procedure: a. A sample of **Ethacure 300** is placed in the boiling flask with boiling chips.[22]
b. The flask is heated, and the liquid is brought to a boil. c. The temperature of the vapor is measured with a thermometer placed in the neck of the flask. d. The boiling point is the temperature at which the vapor temperature remains constant while the liquid is boiling. The observed temperature is corrected for barometric pressure.[22]

Amine Value (based on ASTM D2074)

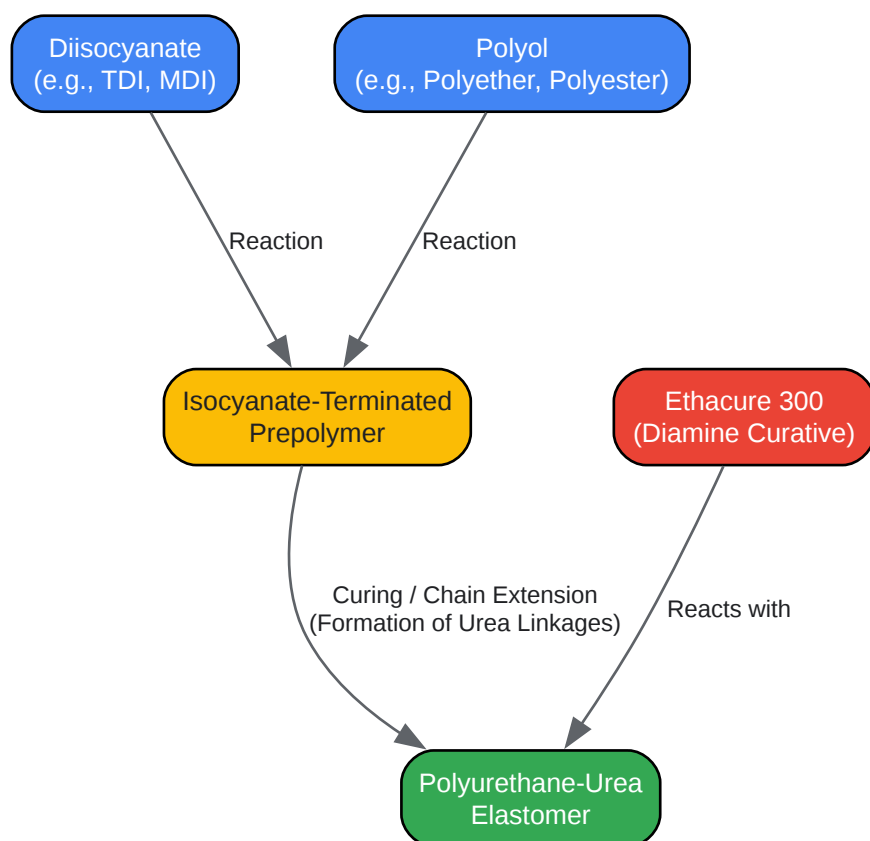
This method determines the total amine content of the sample.[6][23]

- Apparatus: Erlenmeyer flask, burette, and a magnetic stirrer.
- Reagents: A standard solution of hydrochloric acid (HCl) in isopropanol and an indicator solution (e.g., bromocresol green).[24]
- Procedure: a. A weighed sample of **Ethacure 300** is dissolved in a suitable solvent (e.g., isopropanol).[23] b. A few drops of the indicator solution are added. c. The solution is titrated with the standardized HCl solution until the endpoint is reached, as indicated by a color change.[23][25] d. The amine value is calculated based on the volume of HCl solution used, its concentration, and the mass of the sample.[23] It is expressed as mg KOH equivalent per gram of sample.[25]

Polyurethane Formation and Reaction Pathway

Ethacure 300 serves as a chain extender in the synthesis of polyurethanes. The process generally involves two main steps: the formation of an isocyanate-terminated prepolymer, followed by a curing step where the chain extender is introduced.[4] The amine groups of **Ethacure 300** react with the isocyanate groups of the prepolymer to form urea linkages, resulting in a high-molecular-weight polyurethane-urea elastomer.[4]

The following diagram illustrates the simplified reaction pathway.



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Caption: Simplified reaction pathway for polyurethane-urea synthesis using **Ethacure 300**.

Conclusion

Ethacure 300 is a versatile aromatic diamine curative with a well-defined chemical structure and a range of properties that make it suitable for various high-performance elastomer applications. Understanding its physicochemical characteristics and the standardized experimental protocols for their determination is essential for researchers and professionals in the field. The information provided in this technical guide serves as a comprehensive resource for the effective utilization and study of **Ethacure 300** in scientific and industrial settings.

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